

# Application Notes and Protocols for CEP-28122 Administration in SCID Mice Models

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## Compound of Interest

Compound Name: CEP-28122

Cat. No.: B10764694

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These application notes provide a comprehensive overview and detailed protocols for the administration of **CEP-28122**, a potent and selective Anaplastic Lymphoma Kinase (ALK) inhibitor, in Severe Combined Immunodeficient (SCID) mice models for preclinical cancer research.

## Introduction

**CEP-28122** is an orally active small molecule inhibitor of ALK tyrosine kinase.<sup>[1][2][3]</sup> Constitutive activation of ALK due to genetic alterations such as chromosomal translocations, gene amplification, or point mutations is a known oncogenic driver in several human cancers, including anaplastic large-cell lymphoma (ALCL), non-small cell lung cancer (NSCLC), and neuroblastoma.<sup>[1][2]</sup> Preclinical studies using SCID mice xenograft models have demonstrated the dose-dependent antitumor efficacy of **CEP-28122** in ALK-positive human cancer cell lines.<sup>[1][2]</sup>

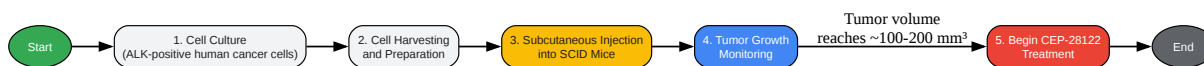
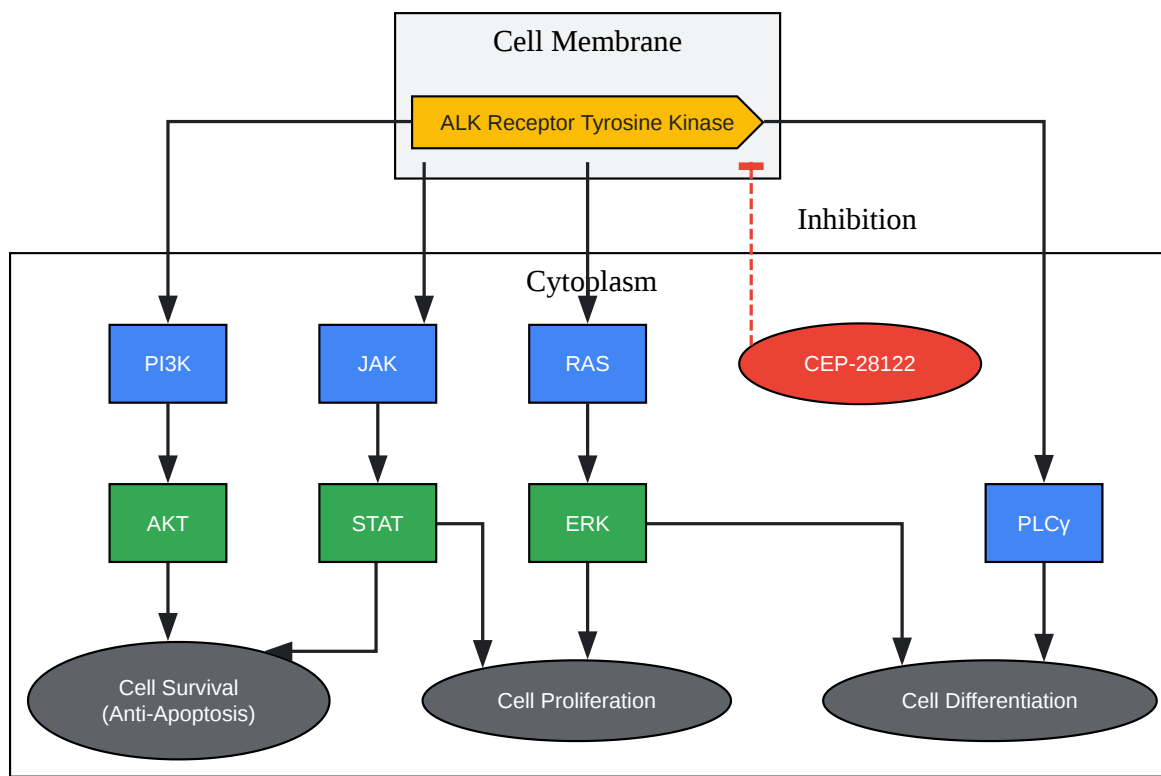
SCID mice are a valuable tool for these studies as they lack functional B and T lymphocytes, allowing for the successful engraftment and growth of human tumor xenografts.<sup>[4]</sup> This enables the in vivo evaluation of novel therapeutic agents like **CEP-28122**.

## Mechanism of Action and Signaling Pathway

**CEP-28122** exerts its therapeutic effect by inhibiting the kinase activity of ALK, thereby blocking downstream signaling pathways crucial for cancer cell proliferation, survival, and differentiation. Activated ALK triggers a cascade of intracellular signaling events primarily through four major pathways:

- RAS-ERK (MAPK) Pathway: Regulates cell proliferation and differentiation.
- JAK-STAT Pathway: Promotes gene transcription involved in cell survival and proliferation.
- PI3K-Akt Pathway: A key pathway in promoting cell survival and inhibiting apoptosis.
- PLC $\gamma$  Pathway: Involved in cell growth and differentiation.

By inhibiting ALK, **CEP-28122** effectively shuts down these pro-cancerous signaling networks.



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